

Personal protective equipment for handling tert-Butyl isonicotinate

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Compound of Interest

Compound Name: *tert-Butyl isonicotinate*

Cat. No.: *B3156047*

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Essential Safety and Handling Guide for tert-Butyl Isonicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-Butyl isonicotinate**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Safety Summary

Tert-Butyl isonicotinate is classified as an irritant. It can cause skin and eye irritation and may lead to respiratory irritation. It is crucial to handle this chemical with appropriate care and the personal protective equipment (PPE) outlined below.

Hazard Classification:

Hazard Class	GHS Pictogram	Description
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	
Skin Irritation (Category 2)	Causes skin irritation.[1]	
Eye Irritation (Category 2A)	Causes serious eye irritation. [1]	
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	May cause respiratory irritation.[1]	

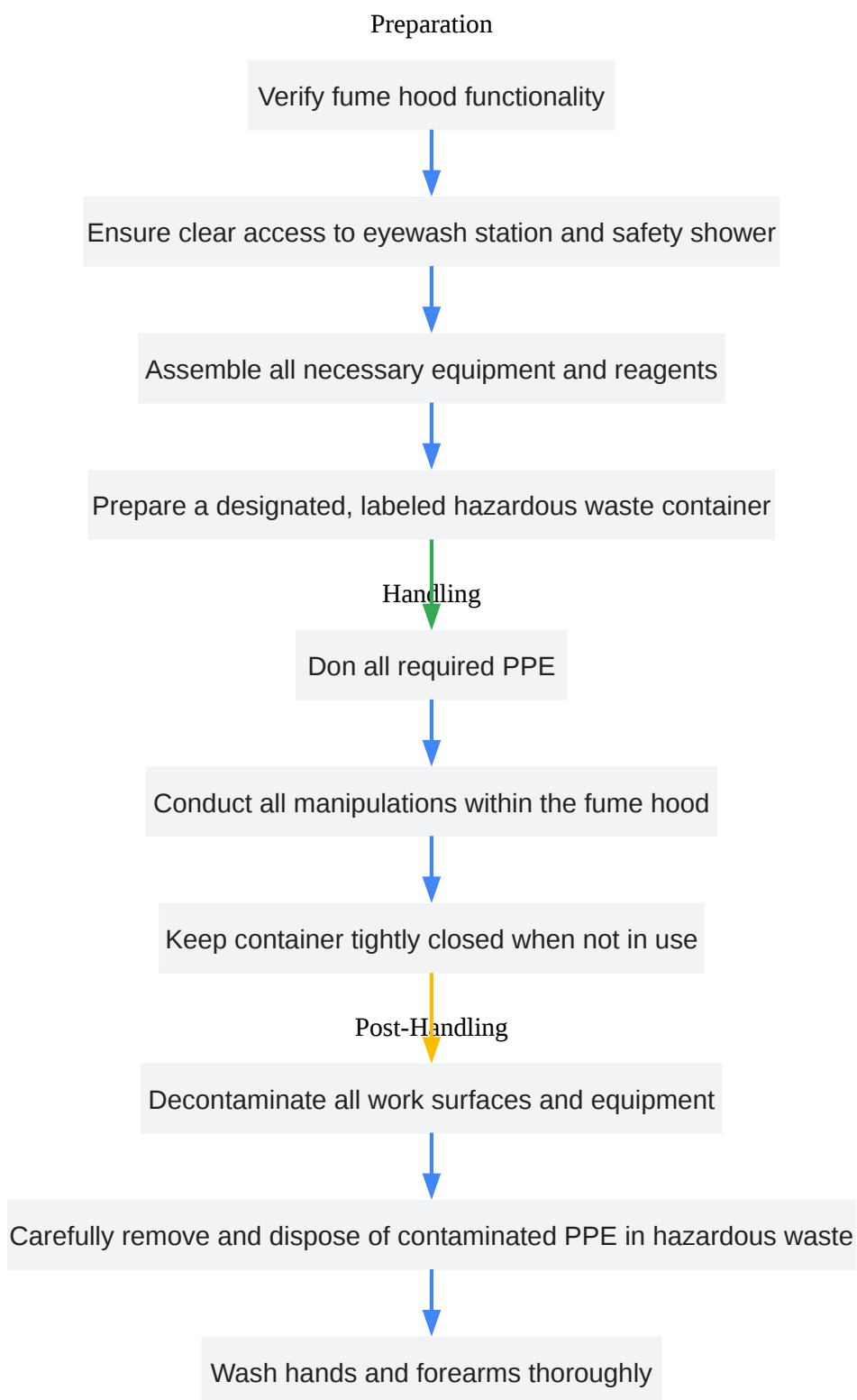
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety when handling **tert-Butyl isonicotinate**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Butyl rubber or Nitrile rubber gloves. A definitive glove compatibility for tert-Butyl isonicotinate is not readily available. However, based on its chemical structure, Butyl or Nitrile rubber are recommended. Always inspect gloves for degradation or punctures before use.	Provides a barrier against skin contact, which can cause irritation.
Skin and Body Protection	A flame-resistant lab coat or a 100% cotton lab coat worn over personal clothing. Wear closed-toe shoes and long pants.	Protects skin from potential splashes and contact with the chemical.
Respiratory Protection	All work should be conducted in a certified chemical fume hood.	Minimizes the risk of inhaling vapors, which can cause respiratory tract irritation.

Operational Workflow for Safe Handling

A systematic approach is crucial for the safe handling of **tert-Butyl isonicotinate**, from preparation to disposal.



Waste Collection

Segregate chemical waste and contaminated PPE



Label containers with 'Hazardous Waste' and chemical name



Storage

Store in a designated, secure, and well-ventilated area



Disposal

Contact EHS for waste pickup



Maintain disposal records as required

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References

- 1. tert-Butyl isonicotinate | C₁₀H₁₃NO₂ | CID 21219557 - PubChem
[pubchem.ncbi.nlm.nih.gov]

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